

Cubenol: Application Notes for the Flavor and Fragrance Industry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cubenol*

Cat. No.: *B1250972*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to Cubenol

Cubenol is a naturally occurring sesquiterpenoid alcohol found in the essential oils of various plants, including cubeb pepper (*Piper cubeba*), from which it derives its name.^[1] It possesses a characteristic woody and spicy aroma, making it a valuable ingredient in the flavor and fragrance industry.^[1] Chemically classified as a tertiary alcohol, **cubenol**'s unique structure contributes to its distinct sensory properties and potential applications.^[2] This document provides detailed application notes, experimental protocols, and technical data for the use of **cubenol** in flavor and fragrance formulations.

Physicochemical and Sensory Properties of Cubenol

A comprehensive understanding of **cubenol**'s properties is essential for its effective application. The following tables summarize key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O	[1]
Molecular Weight	222.37 g/mol	[1]
CAS Number	21284-22-0	[3]
Appearance	Clear liquid	[1]
Boiling Point	303.4 °C at 760 mmHg	[4]
Flash Point	128.3 °C	[4]
Density	0.952 g/cm ³	[4]
Vapor Pressure (Estimated)	~0.002 mmHg at 25°C	
Solubility	Soluble in alcohol	[3]

Note on Vapor Pressure: The reported vapor pressure of 0 mmHg at 25°C is practically unlikely for a volatile aroma compound. The value presented is an estimation based on its structural similarity to other sesquiterpenoid alcohols.

Sensory Attribute	Description	Source
Odor Type	Spicy, Herbal, Green Tea, Woody	[3]
Flavor Profile	Spicy	[3]
Recommended Usage (Fragrance)	Up to 2.00% in concentrate	[3]
Odor Threshold (in air) - Proxy	Woody: ~0.1 - 10 ppb (e.g., Cedrol, Sandalwood-like compounds)	
Flavor Threshold (in water) - Proxy	Spicy: 8 ng/L (e.g., Rotundone)	[5]

Note on Thresholds: Specific sensory threshold data for **cubenol** is not readily available in the cited literature. The values provided are proxies based on structurally and sensorially similar compounds to give a general indication of its potency.

Applications in the Fragrance Industry

Cubenol's warm, woody, and spicy character makes it a versatile ingredient in various fragrance applications, particularly in fine fragrance, personal care, and home care products.

Fragrance Formulation Examples

1. Woody-Spicy Eau de Parfum:

This formulation illustrates how **cubenol** can be used to create a sophisticated and warm fragrance.

Ingredient	Percentage (%)	Role
Bergamot Oil	15.0	Top Note: Fresh, Citrusy
Black Pepper Oil	2.0	Top Note: Spicy, Piquant
Cubenol	1.5	Heart Note: Woody, Spicy
Cardamom Oil	0.5	Heart Note: Aromatic, Spicy
Cedarwood Atlas	5.0	Base Note: Woody, Dry
Vetiver Oil	2.0	Base Note: Earthy, Smoky
Iso E Super	10.0	Base Note: Ambery, Woody
Hedione	15.0	Heart Note: Floral, Diffusive
Galaxolide (50% in BB)	8.0	Base Note: Musk
Ethanol (96%)	41.0	Solvent

2. Aromatic & Woody Shower Gel:

In this application, **cubenol** contributes to a refreshing and grounding scent experience.

Ingredient	Percentage (%)	Role
Sodium Laureth Sulfate (70%)	20.0	Surfactant
Cocamidopropyl Betaine	5.0	Co-surfactant
Glycerin	3.0	Humectant
Cubenol	0.5	Fragrance
Linalool	0.3	Fragrance (Floral, Woody)
Pine Needle Oil	0.2	Fragrance (Fresh, Coniferous)
Water	70.8	Solvent
Citric Acid	q.s. to pH 5.5	pH Adjuster
Preservative	q.s.	Preservative

Applications in the Flavor Industry

The spicy and slightly woody notes of **cubenol** can be utilized to enhance a variety of savory and beverage flavor profiles. Its use should be carefully evaluated based on the desired flavor direction and regulatory compliance.

Flavor Formulation Examples

1. Spicy Mango Chutney Flavor:

This example demonstrates how **cubenol** can add a unique spicy dimension to a fruit-based flavor.

Ingredient	Dosage (ppm) in final product	Role
Gamma-Decalactone	20	Fruity (Peach, Apricot)
Ethyl Butyrate	15	Fruity (Pineapple)
Hexenal	1	Green, Leafy
Ginger Oleoresin	50	Spicy, Pungent
Cubenol	5	Spicy, Woody
Vanillin	10	Sweet, Creamy
Propylene Glycol	q.s. to 1000	Solvent

2. Herbal Liqueur Flavor:

Cubenol can contribute to the complex, herbaceous, and spicy character of herbal liqueurs.

Ingredient	Dosage (ppm) in final product	Role
Anethole	30	Anise, Sweet
Linalool	10	Floral, Citrus
Eucalyptol	5	Camphoraceous, Cooling
Cubenol	8	Spicy, Woody
Thyme Oil	2	Herbaceous, Medicinal
Ethanol (40%)	q.s. to 100%	Solvent

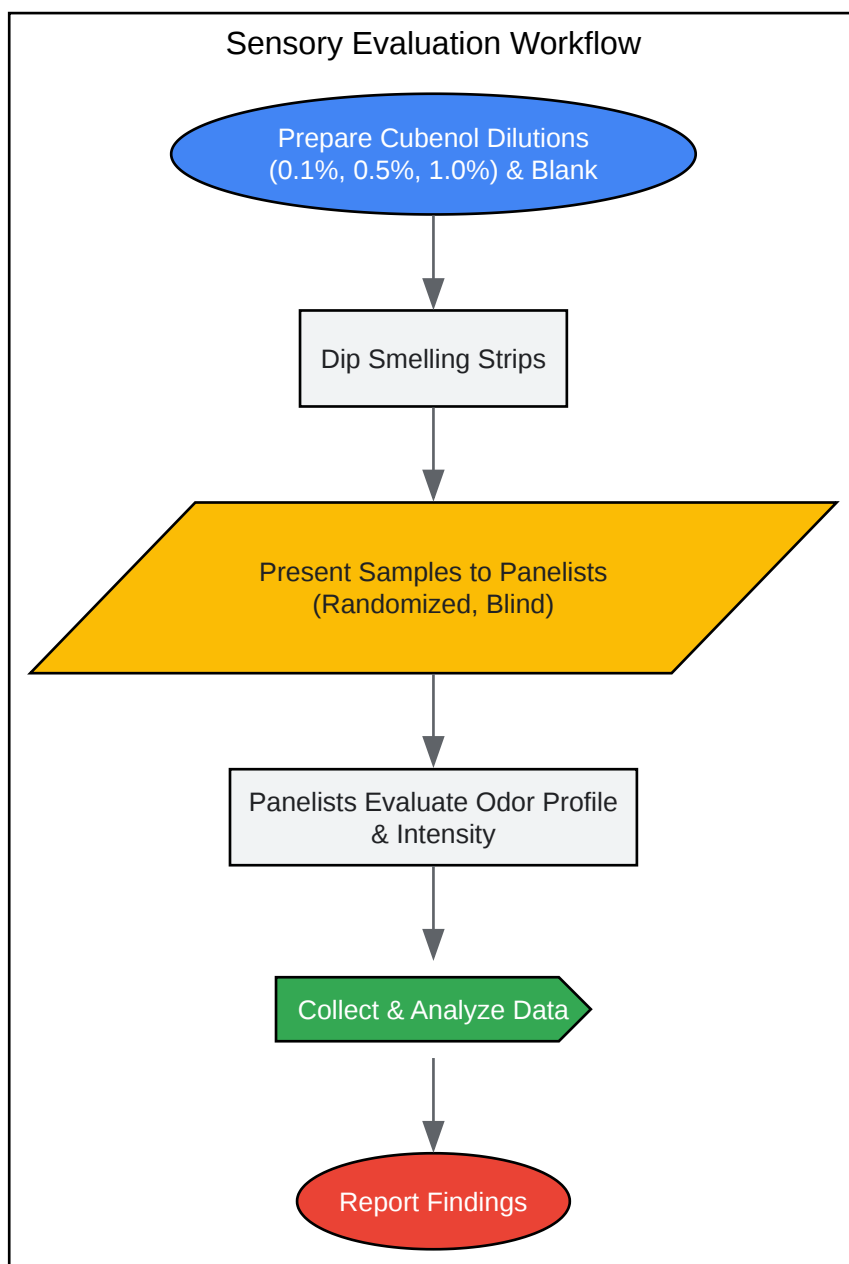
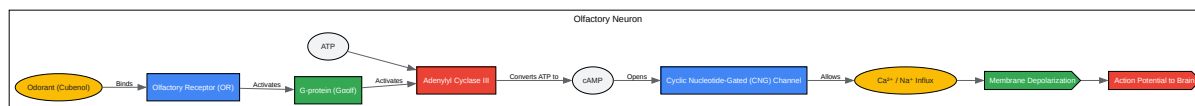
Stability and Handling

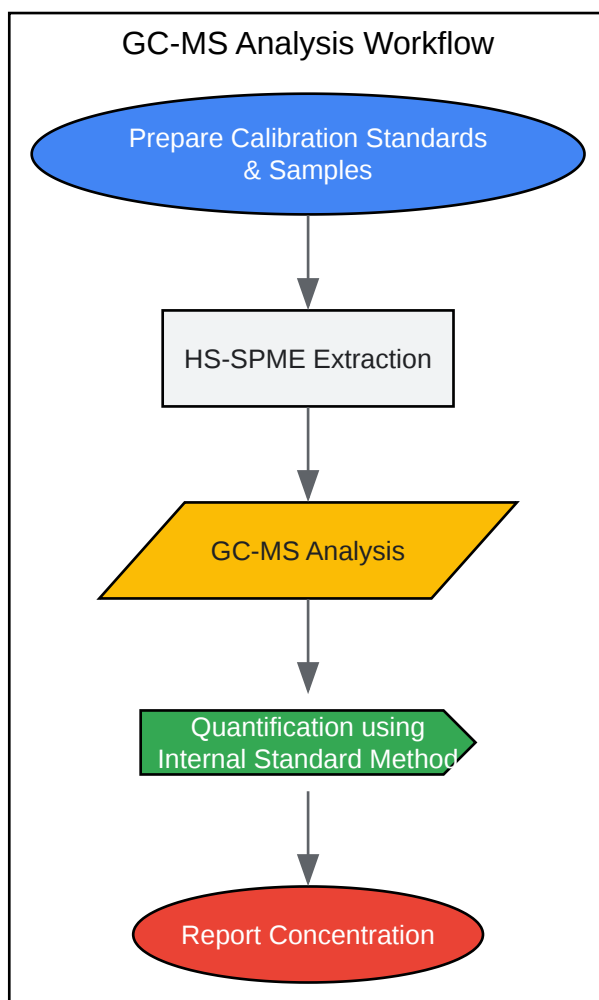
As a tertiary alcohol, **cubenol** is generally more stable than primary or secondary alcohols under certain conditions.[2] However, like many fragrance and flavor materials, its stability can be influenced by environmental factors.

- pH: Sesquiterpenoids can be susceptible to degradation in highly acidic or alkaline conditions. It is recommended to evaluate the stability of **cubenol** in the final product matrix, particularly for products with extreme pH values.
- Light: Exposure to UV light can lead to the degradation of fragrance compounds.[2] It is advisable to store **cubenol** and finished products containing it in opaque or UV-protected packaging.
- Temperature: While relatively heat-stable, prolonged exposure to high temperatures should be avoided to prevent potential degradation or volatilization.

Olfactory Signaling Pathway

The perception of **cubenol**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity. While the specific OR that binds to **cubenol** has not yet been deorphanized, the general mechanism of olfactory signal transduction is well-understood.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Cubenol | 21284-22-0 [smolecule.com]
- 2. quora.com [quora.com]
- 3. (-)-cubenol, 21284-22-0 [thegoodscentcompany.com]

- 4. Cas 21284-22-0,(-)-cubenol | lookchem [lookchem.com]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Cubenol: Application Notes for the Flavor and Fragrance Industry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250972#applications-of-cubenol-in-flavor-and-fragrance-industry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com